

A Comprehensive Technical Guide to the Chemical Structure of 3'-O-Methylorobol

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Compound of Interest

Compound Name: 3'-O-Methylorobol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical structure of **3'-O-Methylorobol**, a naturally occurring isoflavone. The information is presented to be a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identity and Structure

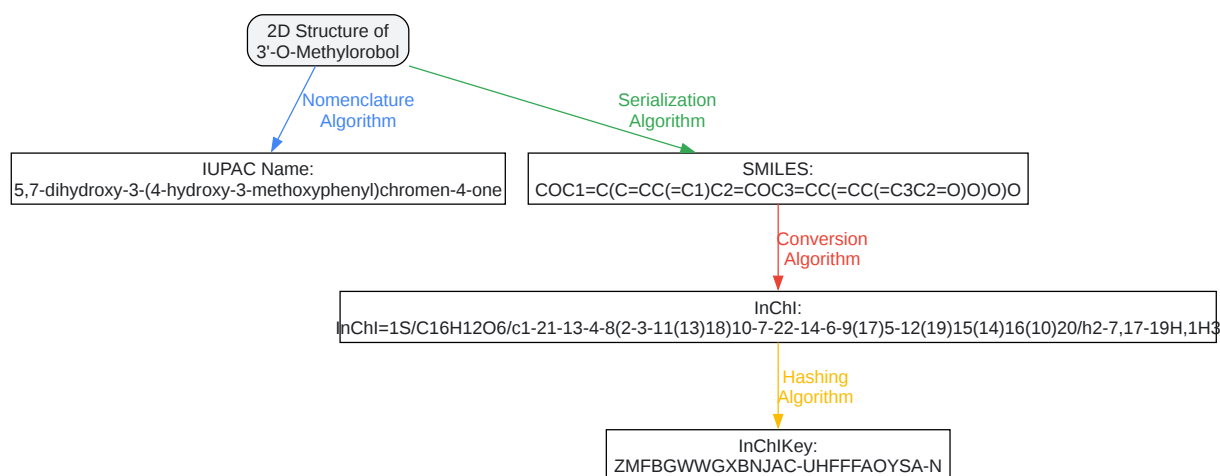
3'-O-Methylorobol is classified as a hydroxyisoflavone.^[1] Its chemical structure is derived from orobol by the methylation of the hydroxyl group at the 3' position.^[1] This compound has been identified and isolated from various plant sources, including *Crotalaria lachnophora*, *Flemingia macrophylla*, and *Dalbergia sissoo*.^[1]

The structural details and chemical identifiers of **3'-O-Methylorobol** are summarized in the table below for clarity and ease of reference.

Identifier	Value
IUPAC Name	5,7-dihydroxy-3-(4-hydroxy-3-methoxyphenyl)chromen-4-one[1][2]
Molecular Formula	C ₁₆ H ₁₂ O ₆ [1][2]
Molecular Weight	300.26 g/mol [1][2]
Canonical SMILES	<chem>COC1=C(C=CC(=C1)C2=COC3=CC(=CC(=C3C2=O)O)O)O</chem> [1][2]
InChI	InChI=1S/C16H12O6/c1-21-13-4-8(2-3-11(13)18)10-7-22-14-6-9(17)5-12(19)15(14)16(10)20/h2-7,17-19H,1H3[1][2]
InChIKey	ZMFBGWWGXBNJAC-UHFFFAOYSA-N[1][2]
CAS Number	36190-95-1[1][3]
ChEBI ID	CHEBI:70032[1]
PubChem CID	5319744[1]

Logical Relationship of Chemical Identifiers

The various chemical identifiers are computationally derived from the 2D structure of the molecule. The relationship between these identifiers is crucial for accurate database searching and cross-referencing in research. The following diagram illustrates this logical flow.



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Logical flow from 2D structure to chemical identifiers.

Biological Activities of Interest

Preliminary studies have indicated that **3'-O-Methylorobol** exhibits biological activity. It has been reported to show moderate antioxidant properties in the 2,2-diphenyl-1-picrylhydrazyl (DPPH) free radical scavenging assay.[4][5] Furthermore, there is evidence to suggest its potential in promoting osteoblast differentiation.[5] These findings highlight **3'-O-Methylorobol** as a compound of interest for further investigation in antioxidant and bone health research.

As this is a guide focused on the chemical structure, detailed experimental protocols and signaling pathways are not extensively covered. Further literature searches would be required to elaborate on the biological aspects.

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References

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